

CCI-006 solubility and preparation for experiments

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Compound of Interest		
Compound Name:	CCI-006	
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Application Notes and Protocols for CCI-006

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **CCI-006**, a novel small molecule inhibitor, in experimental settings. The information is curated for professionals in cancer research and drug development, with a focus on its application in Mixed Lineage Leukemia (MLL)-rearranged leukemia.

Introduction to CCI-006

CCI-006 is a small molecule that has been identified as a selective inhibitor of a subset of MLL-rearranged and CALM-AF10 translocated leukemias.[1] Its primary mechanism of action involves the induction of mitochondrial dysfunction, leading to apoptosis in sensitive cancer cell lines.[1]

Chemical Properties:

Property	Value
CAS Number	292053-42-0
Molecular Formula	C15H12N2O5S
Molecular Weight	332.33 g/mol



Solubility and Preparation of Stock Solutions

Proper dissolution and storage of **CCI-006** are critical for maintaining its activity and ensuring reproducible experimental results.

Solubility:

Solvent	Concentration	
DMSO	≥ 83.33 mg/mL (≥ 250.74 mM)	

Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- Materials:
 - CCI-006 powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes
- Procedure:
 - 1. Equilibrate the **CCI-006** vial to room temperature before opening.
 - 2. Weigh out the desired amount of **CCI-006** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.323 mg of **CCI-006**.
 - 3. Add the appropriate volume of anhydrous DMSO to the CCI-006 powder.
 - 4. Vortex the solution until the **CCI-006** is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary.
 - 5. Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Storage and Stability:



- Stock Solutions: Store at -20°C for up to 6 months or at -80°C for longer-term storage.
 Protect from light.
- Solid Compound: Store at 2-8°C.

Experimental Protocols

The following are detailed protocols for key experiments to assess the efficacy of **CCI-006** in a laboratory setting.

Cell Viability Assay (Resazurin Reduction Assay)

This assay is used to determine the cytotoxic effects of CCI-006 on leukemia cell lines.

Materials:

- MLL-rearranged leukemia cell lines (e.g., PER-485, MOLM-13, MV4;11) and control cell lines (e.g., CEM, REH, RS4;11)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- CCI-006 stock solution (10 mM in DMSO)
- Resazurin sodium salt solution (e.g., 0.15 mg/mL in PBS)
- 96-well clear, flat-bottom microplates
- Multi-well spectrophotometer or fluorometer

Protocol:

- Cell Seeding:
 - \circ Seed cells at a density of 7.5 x 10³ cells per well in 100 μ L of complete culture medium in a 96-well plate.[2]
- Compound Treatment:



- Prepare serial dilutions of **CCI-006** in complete culture medium from the 10 mM stock solution. A typical final concentration range for testing is $0.1 \mu M$ to $10 \mu M$.
- Include a vehicle control (DMSO) at a concentration equivalent to the highest concentration of CCI-006 used.
- Add the diluted CCI-006 or vehicle control to the appropriate wells.
- Incubation:
 - Incubate the plate for 72 hours at 37°C in a humidified incubator with 5% CO₂.[3]
- Resazurin Addition and Measurement:
 - After the incubation period, add 10 μL of resazurin solution to each well.
 - Incubate for an additional 4 hours at 37°C.[2]
 - Measure the fluorescence or absorbance at the appropriate wavelength (typically 560 nm excitation and 590 nm emission for fluorescence, or 570 nm for absorbance).

Data Analysis:

Calculate the percentage of cell viability relative to the vehicle-treated control cells.

Quantitative Data Summary:

Cell Line	Sensitivity to CCI-006 (10 μM)	% Viability (relative to vehicle)
PER-485	Sensitive	< 85%
MOLM-13	Sensitive	< 85%
MV4;11	Sensitive	< 85%
CEM	Unresponsive	> 85%
REH	Unresponsive	> 85%
RS4;11	Unresponsive	> 85%



Apoptosis Assay (Annexin V Staining)

This flow cytometry-based assay is used to quantify the induction of apoptosis by CCI-006.

Materials:

- Sensitive and unresponsive leukemia cell lines
- CCI-006 stock solution (10 mM in DMSO)
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- Flow cytometer

Protocol:

- Cell Treatment:
 - Treat cells with 5 μM CCI-006 or vehicle control for 24 hours.[4]
- · Cell Harvesting and Staining:
 - Harvest approximately 1-5 x 10⁵ cells by centrifugation.
 - Wash the cells once with cold 1X PBS.
 - Resuspend the cells in 100 μL of 1X Binding Buffer.
 - Add 5 μL of Annexin V-FITC and 5 μL of PI to the cell suspension.
 - Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μL of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:
 - Analyze the stained cells by flow cytometry within one hour of staining.



Use appropriate compensation and gating strategies to differentiate between live (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), late apoptotic/necrotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) cells.

Quantitative Data Summary (at 24 hours with 5 μM CCI-006):[4]

Cell Line	% Annexin V Positive Cells (Mean ± SEM)	P-value (vs. vehicle)
PER-485	Significantly Increased	P = 0.00056
MOLM-13	Significantly Increased	P = 0.0018
MV4;11	Significantly Increased	P = 0.013
СЕМ	No Significant Increase	P > 0.05
REH	No Significant Increase	P > 0.05
RS4;11	No Significant Increase	P > 0.05

Mitochondrial Respiration Assay (Seahorse XF Analyzer)

This assay measures the effect of **CCI-006** on mitochondrial function by monitoring the oxygen consumption rate (OCR).

Materials:

- Sensitive and unresponsive leukemia cell lines
- CCI-006 stock solution (10 mM in DMSO)
- Seahorse XF Analyzer and appropriate cell culture microplates
- Seahorse XF Cell Mito Stress Test Kit (containing Oligomycin, FCCP, and Rotenone/Antimycin A)
- Assay medium (e.g., XF Base Medium supplemented with glucose, pyruvate, and glutamine)

Protocol:



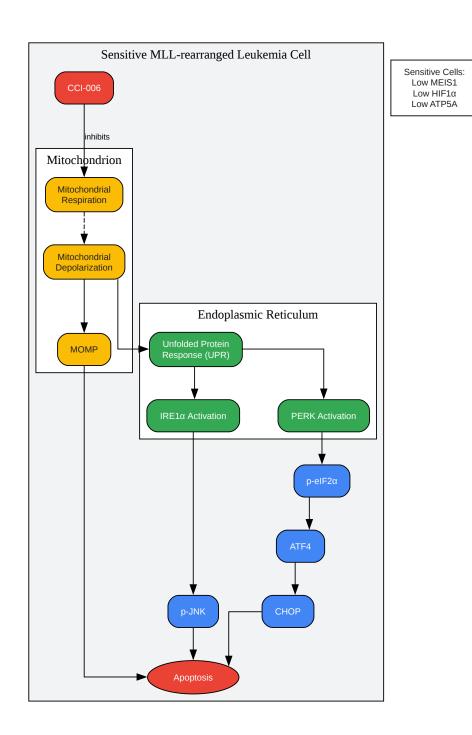
- · Cell Seeding:
 - Seed cells in a Seahorse XF cell culture microplate at an optimized density.
- Compound Treatment:
 - Treat cells with the desired concentration of CCI-006 or vehicle control for a specified period (e.g., 4 hours).
- Mito Stress Test:
 - Prepare the Seahorse XF cartridge with the mitochondrial inhibitors:
 - Port A: Oligomycin (e.g., 1.0 μM)
 - Port B: FCCP (e.g., 1.0 μM)
 - Port C: Rotenone/Antimycin A (e.g., 0.5 μM)
 - Run the Seahorse XF Cell Mito Stress Test according to the manufacturer's protocol.

Data Analysis:

- The Seahorse software will calculate key parameters of mitochondrial function, including basal respiration, ATP-linked respiration, maximal respiration, and spare respiratory capacity.
- Compare the OCR profiles of CCI-006-treated cells to vehicle-treated controls. CCI-006 has been shown to inhibit mitochondrial respiration in both sensitive and unresponsive MLLrearranged leukemia cells.[1]

Signaling Pathway and Experimental Workflow Diagrams Signaling Pathway of CCI-006 in Sensitive Leukemia Cells





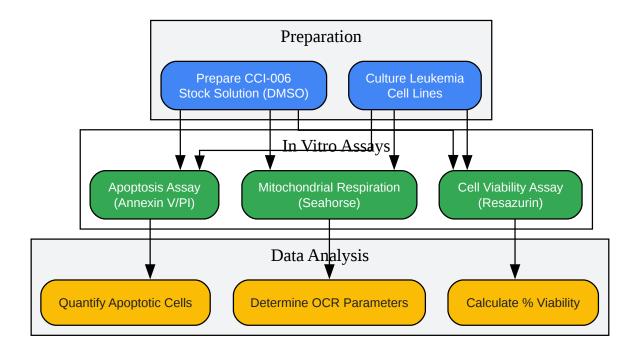
Unresponsive Cells: High MEIS1 High HIF1α High ATP5A

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Caption: CCI-006 induced signaling pathway in sensitive leukemia cells.



Experimental Workflow for Assessing CCI-006 Efficacy



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Caption: Experimental workflow for evaluating **CCI-006**.

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